

# Sudan III as a lysochrome fat-soluble dye

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## Compound of Interest

Compound Name: Sudan III

Cat. No.: B1681776

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An In-depth Technical Guide to **Sudan III**: A Lysochrome Fat-Soluble Dye

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Sudan III**, a fat-soluble diazo dye widely utilized in laboratory settings for the visualization of lipids. This document details its chemical and physical properties, mechanism of action, experimental protocols, and safety considerations to support its effective application in research and development.

## Core Concepts and Properties

**Sudan III** is a lysochrome, a class of fat-soluble dyes that stain lipids and other nonpolar substances.<sup>[1][2][3][4][5][6][7][8][9][10][11]</sup> Structurally, it is a diazo dye related to azobenzene.<sup>[2][4]</sup> Its staining action is a physical phenomenon based on its higher solubility in lipids than in the solvent from which it is applied, a principle known as "preferential solubility".<sup>[1][8][12]</sup> The dye physically dissolves in the lipid droplets within a tissue sample, imparting a distinct orange to red color.<sup>[1][4]</sup> This mechanism allows for the specific visualization of neutral lipids, such as triglycerides, in various biological samples.<sup>[1][4][6][7][10][11][13]</sup>

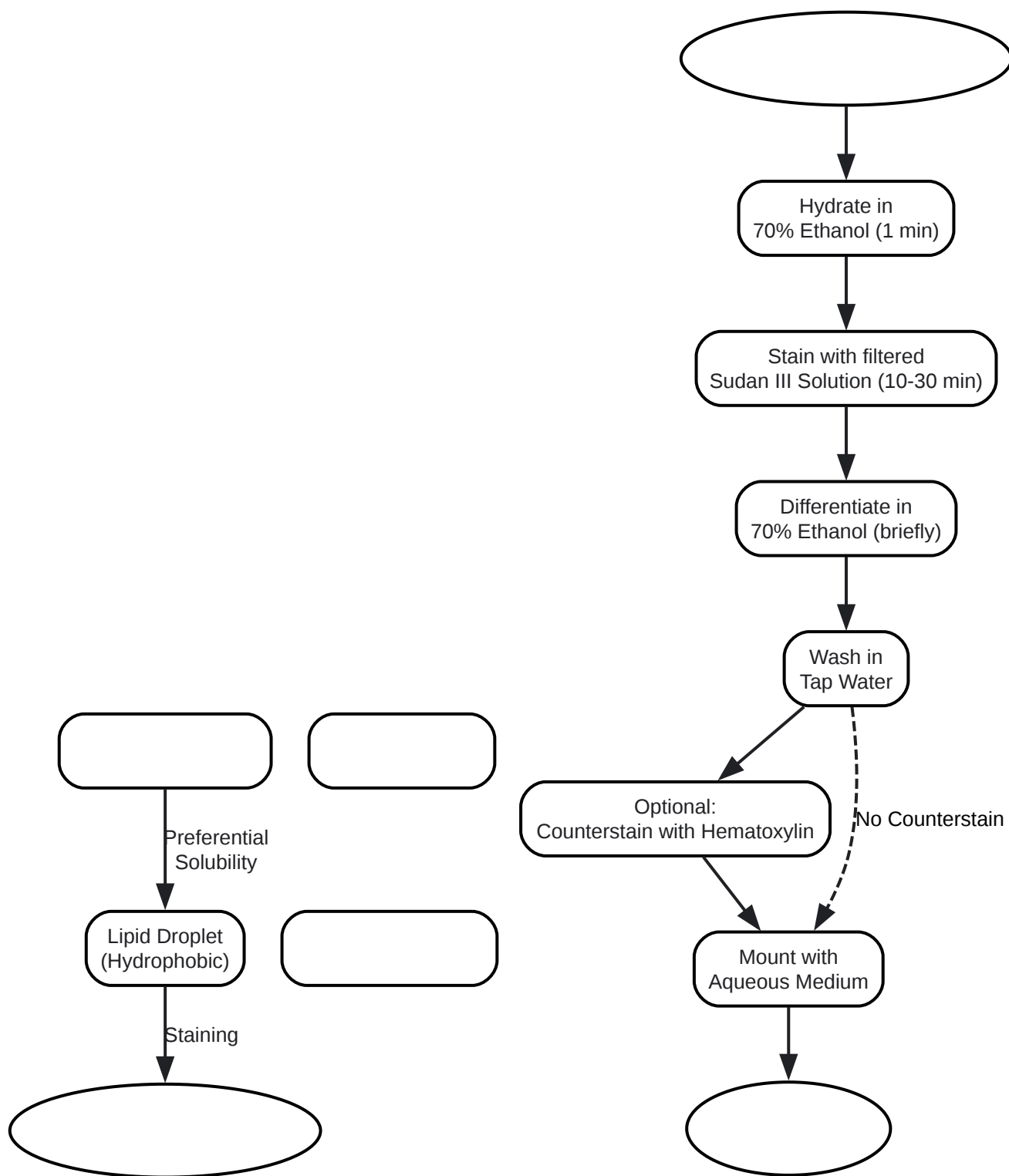
## Chemical and Physical Data

The fundamental properties of **Sudan III** are summarized in the table below, providing essential data for its use and handling in a laboratory environment.

Property	Value	Citations
IUPAC Name	1-[[4-(Phenyldiazenyl)phenyl]diazenyl]naphthalen-2-ol	[2][3]
Synonyms	C.I. 26100, Solvent Red 23, Sudan Red BK, Fat Ponceau G	[2][3][13][14]
CAS Number	85-86-9	[2][10][15][16]
Chemical Formula	C <sub>22</sub> H <sub>16</sub> N <sub>4</sub> O	[2][16][17]
Molecular Weight	352.39 g/mol	[2][10][16]
Appearance	Reddish-brown crystalline powder	[2][4][18]
Melting Point	199 °C (decomposes)	[2][9][19]
Maximum Absorption (λ <sub>max</sub> )	~507 nm (in Toluene/Chloroform), 508-510 nm (in Ethanol/Isopropanol)	[2][7][19][20]
Molar Absorptivity (ε)	~30,000 M <sup>-1</sup> cm <sup>-1</sup> at 504 nm	[21]
Solubility	Water: Insoluble[8][13][15][18] Organic Solvents: Soluble in ethanol (2 mg/ml), chloroform (1 mg/ml), toluene, acetone, and isopropanol.[13][18][22]	[6][8][13][15][18][22]

## Mechanism of Staining

The staining process with **Sudan III** is not a chemical reaction but a physical one governed by the principles of solubility and hydrophobic interactions.[1][12] The dye molecules, being non-polar, are more readily dissolved in the neutral fats of the tissue than in the moderately polar alcoholic solvent of the staining solution. This partitioning results in the accumulation of the dye within lipid droplets, rendering them visible.



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